

Navigating the Reactivity Landscape of Osmium(IV) Tetraaryl Complexes: A Technical Guide

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Compound of Interest

Compound Name: Osmium(4+)

CAS No.: 22542-05-8

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Introduction

Homoleptic Osmium(IV) tetraaryl complexes, a unique class of organometallic compounds, have garnered increasing interest due to their remarkable stability, rich redox chemistry, and potential applications in materials science and catalysis.^{[1][2]} This technical guide provides an in-depth exploration of the reactivity of these complexes, moving beyond their synthesis to detail their transformations at both the osmium center and the peripheral aryl ligands. The information presented herein is intended to serve as a comprehensive resource for researchers seeking to harness the synthetic potential of these versatile molecules.

I. Synthesis of Osmium(IV) Tetraaryl Complexes: An Improved, Safer Protocol

The traditional synthesis of Osmium(IV) tetraaryl complexes involved the use of the highly toxic and volatile OsO_4 .^{[1][2]} A significant advancement in the field has been the development of a safer and higher-yielding route utilizing the air-stable precursor, tetra-n-octylammonium hexabromoosmate(IV), $((\text{Oct}_4\text{N})_2[\text{OsBr}_6])$.^{[1][2][3]} This method not only avoids the hazards associated with OsO_4 but also minimizes the formation of osmium(VI) oxoaryl byproducts, simplifying purification.^{[1][2]}

Experimental Protocol: General Synthesis of $\text{Os}(\text{aryl})_4$ from $((\text{Oct}_4\text{N})_2[\text{OsBr}_6])$

A general procedure involves the reaction of $((\text{Oct}_4\text{N})_2[\text{OsBr}_6])$ with an appropriate aryl Grignard reagent in an ethereal solvent. The ortho-substituents on the aryl ligands are crucial for the stability of the resulting complexes, preventing decomposition pathways such as reductive elimination.^[2]

Materials:

- $((\text{Oct}_4\text{N})_2[\text{OsBr}_6])$
- Arylmagnesium bromide (e.g., 2-tolylmagnesium bromide, 2,5-xylylmagnesium bromide) in THF
- Anhydrous Tetrahydrofuran (THF)
- Hexanes
- Dichloromethane (CH_2Cl_2)
- Silica gel for column chromatography

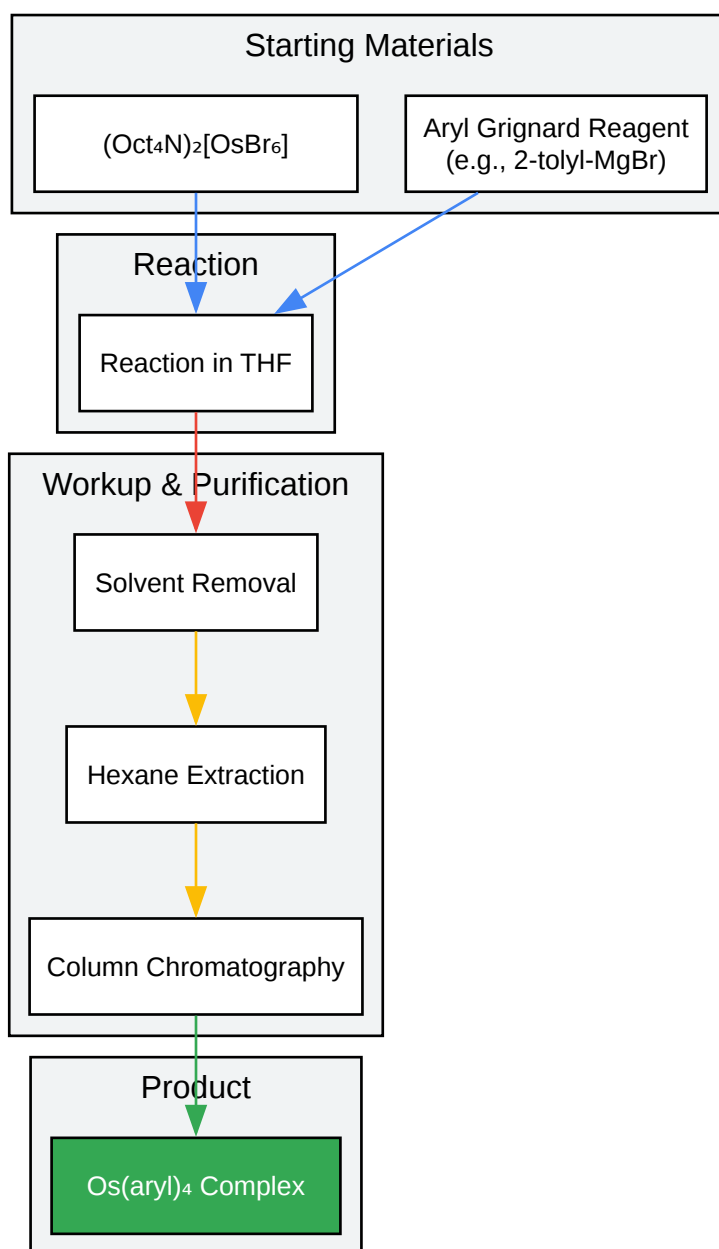
Procedure:

- To a solution of $((\text{Oct}_4\text{N})_2[\text{OsBr}_6])$ in anhydrous THF, add a solution of the arylmagnesium bromide in THF dropwise at room temperature.
- Stir the reaction mixture at room temperature for the specified time (typically several hours).

- Remove the solvent under reduced pressure.
- Extract the crude product with hexanes.
- Purify the product by column chromatography on silica gel using a hexanes/CH₂Cl₂ solvent gradient.^[4]

This improved protocol has facilitated the synthesis of a range of Os(aryl)₄ complexes, including the previously inaccessible Os(mesityl)₄.^{[1][2][3]}

Synthesis Workflow



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Improved Synthesis of Os(IV) Tetraaryl Complexes.

II. Reactivity at the Osmium Center

The Os(IV) center in tetraaryl complexes exhibits a rich reactivity, primarily involving redox changes and ligand-induced transformations.

A. Reductive Coupling with Nucleophiles

Treatment of Os(IV) tetraaryl complexes with small nucleophiles such as trimethylphosphine (PMe_3) or carbon monoxide (CO) induces a reductive coupling of two aryl ligands to form an η^6 -biaryl ligand, with the osmium center being reduced to Os(II).^[5] This reaction is a key transformation, demonstrating the ability to form new C-C bonds directly from the osmium complex.

Reaction: $\text{Os(aryl)}_4 + 2\text{L} \rightarrow \text{Os}(\eta^6\text{-biaryl})(\text{L})_2 + \text{biaryl}$ (where $\text{L} = \text{PMe}_3, \text{CO}$)

- Dissolve Os(2-tolyl)_4 in a suitable solvent (e.g., hexane).
- Add an excess of trimethylphosphine (PMe_3) to the solution.
- Observe a rapid color change from black to yellow, indicating the formation of the Os(II) η^6 -biaryl complex.^{[1][3]}
- Isolate and purify the product using standard organometallic techniques.

B. Oxidation to Osmium(VI) Monooxo Complexes

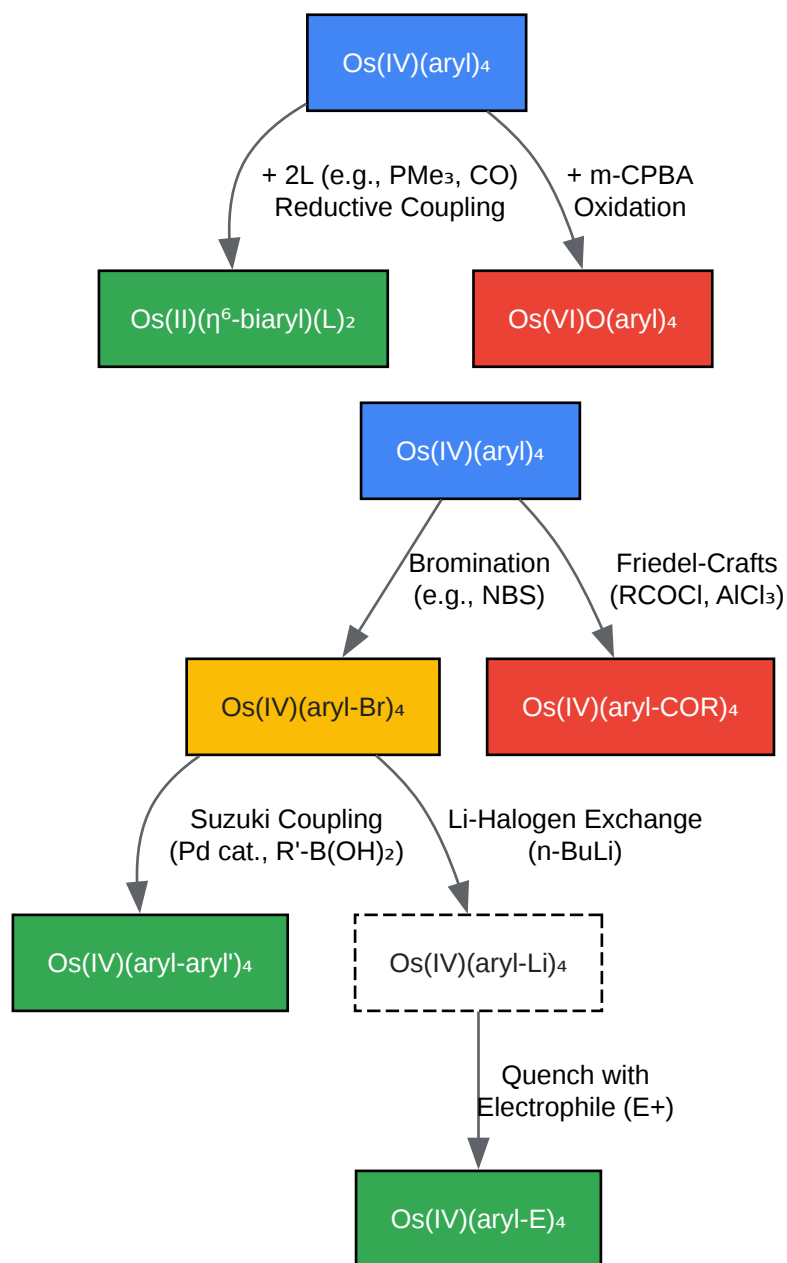
Osmium(IV) tetraaryl complexes can be oxidized to the corresponding Osmium(VI) monooxo species, OsO(aryl)_4 , using oxidizing agents like 3-chloroperoxybenzoic acid (m-CPBA).^[5]

Reaction: $\text{Os(aryl)}_4 + \text{m-CPBA} \rightarrow \text{OsO(aryl)}_4 + 3\text{-chlorobenzoic acid}$

- Dissolve Os(2-tolyl)_4 in a chlorinated solvent such as dichloromethane (CH_2Cl_2).
- Cool the solution to 0 °C.
- Add a solution of m-CPBA in CH_2Cl_2 dropwise to the cooled solution.
- Allow the reaction to stir for a specified period while monitoring by TLC.
- Upon completion, quench the excess m-CPBA with a reducing agent (e.g., sodium sulfite solution).
- Wash the organic layer with saturated sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography.

Reactivity Pathways at the Osmium Center



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